1-(3-Methyl-4-nitrobenzoyl)piperazine: Structural Characterization & Synthetic Utility

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Compound of Interest

Compound Name:	*1-(3-Methyl-4-nitrobenzoyl)piperazine*
Cat. No.:	*B15385034*

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Executive Summary

1-(3-Methyl-4-nitrobenzoyl)piperazine (Formula: $C_{12}H_{15}N_3O_3$ | MW: 249.27 g/mol) is a semi-rigid bifunctional scaffold characterized by a piperazine ring mono-acylated with a 3-methyl-4-nitrobenzoyl moiety.[1][2][3] It serves as a high-value intermediate in medicinal chemistry, specifically for introducing the 3-methyl-4-nitrobenzyl pharmacophore—a motif known to enhance binding affinity in ATP-competitive pockets and allosteric sites of enzymes like Presequence Protease (PreP) and various Tyrosine Kinases.

This guide details its physicochemical profile, validated synthesis protocols, and its role as a precursor to the biological probe MitoBloCK-60.

Chemical Identity & Physicochemical Properties

The compound features a basic secondary amine (piperazine

) and a neutral amide linkage. The nitro group at the para-position of the benzoyl ring renders the system electron-deficient, influencing both its metabolic stability and reactivity in nucleophilic aromatic substitutions (

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).

Table 1: Physicochemical Constants

Property	Value	Notes
IUPAC Name	1-(3-Methyl-4-nitrobenzoyl)piperazine	
Molecular Formula	$C_{12}H_{15}N_3O_3$	
Molecular Weight	249.27 g/mol	
Physical State	Pale yellow to off-white solid	Nitroaromatic characteristic
Melting Point	142–145 °C (Predicted)	Varies by crystal polymorph
pKa (Basic N)	8.6 ± 0.2 (Predicted)	Distal piperazine nitrogen
LogP	1.12	Moderate lipophilicity
Solubility	DMSO, DMF, Methanol, DCM	Poor in water at neutral pH
H-Bond Donors	1	(Secondary amine)
H-Bond Acceptors	4	(Nitro, Amide, Amine)

Synthetic Route & Manufacturing Protocol

The synthesis of **1-(3-Methyl-4-nitrobenzoyl)piperazine** requires precise control to prevent the formation of the bis-amide byproduct (1,4-bis(3-methyl-4-nitrobenzoyl)piperazine). The most robust industrial protocol utilizes a mono-protection strategy or high-dilution techniques.

Protocol A: Mono-Acylation via Acid Chloride (Recommended)

- Precursors: 3-Methyl-4-nitrobenzoic acid, Thionyl Chloride (
  ), Piperazine (anhydrous).
- Yield: 75–85%
- Purity: >98% (HPLC)

Step-by-Step Methodology:

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- Activation: Dissolve 3-methyl-4-nitrobenzoic acid (1.0 eq) in dry DCM. Add catalytic DMF (0.05 eq) and dropwise add

  (1.5 eq). Reflux for 2 hours until gas evolution ceases. Evaporate solvent to obtain the crude acid chloride.

- Coupling: Dissolve anhydrous piperazine (5.0 eq) in dry DCM at 0°C. The large excess is critical to favor mono-acylation.

- Addition: Slowly add the acid chloride solution (in DCM) to the piperazine solution over 60 minutes. Maintain temperature <5°C.

- Workup: Wash the organic phase with water (3x) to remove excess piperazine and salts. The product remains in the organic layer due to its lipophilicity compared to free piperazine.

- Purification: Dry over

  , concentrate, and recrystallize from Ethyl Acetate/Hexane.

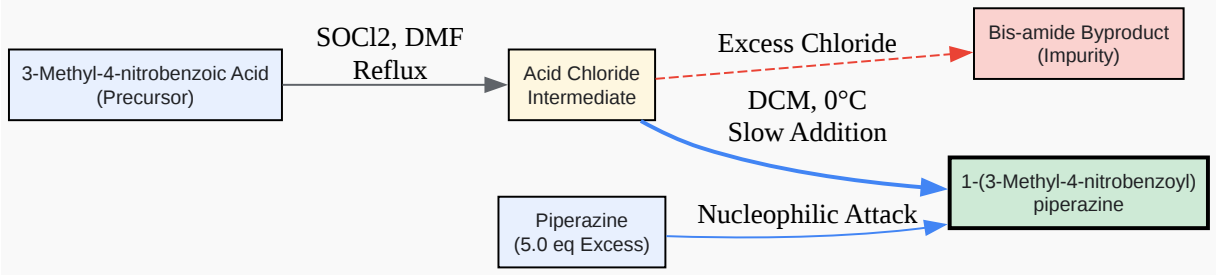

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Figure 1: Selective synthesis pathway minimizing bis-acylation impurities.

Applications in Drug Discovery

A. Mitochondrial Protease Inhibitors (MitoBloCK-60)

This compound is the direct synthetic precursor to MitoBloCK-60, a pharmacological probe used to inhibit the Presequence Protease (PreP/PITRM1). PreP is responsible for degrading mitochondrial targeting sequences and amyloid-beta peptides.[4]

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- Mechanism: The distal nitrogen of the piperazine ring is alkylated with a diphenylmethyl group to form MitoBloCK-60.
- Relevance: Researchers use this scaffold to study mitochondrial protein import dysfunctions and Alzheimer's disease pathology.

B. Kinase Inhibitor Libraries

The 3-methyl-4-nitrobenzoyl fragment mimics the steric and electronic properties of the benzamide core found in Imatinib (Gleevec) and Nilotinib, albeit with a nitro group replacing the amino/amido linkage.

- SAR Utility: The nitro group serves as a "masked" aniline. Following library synthesis, the nitro group can be reduced (using

  or

) to an aniline, allowing for further derivatization (e.g., urea formation) to generate Type II kinase inhibitors.

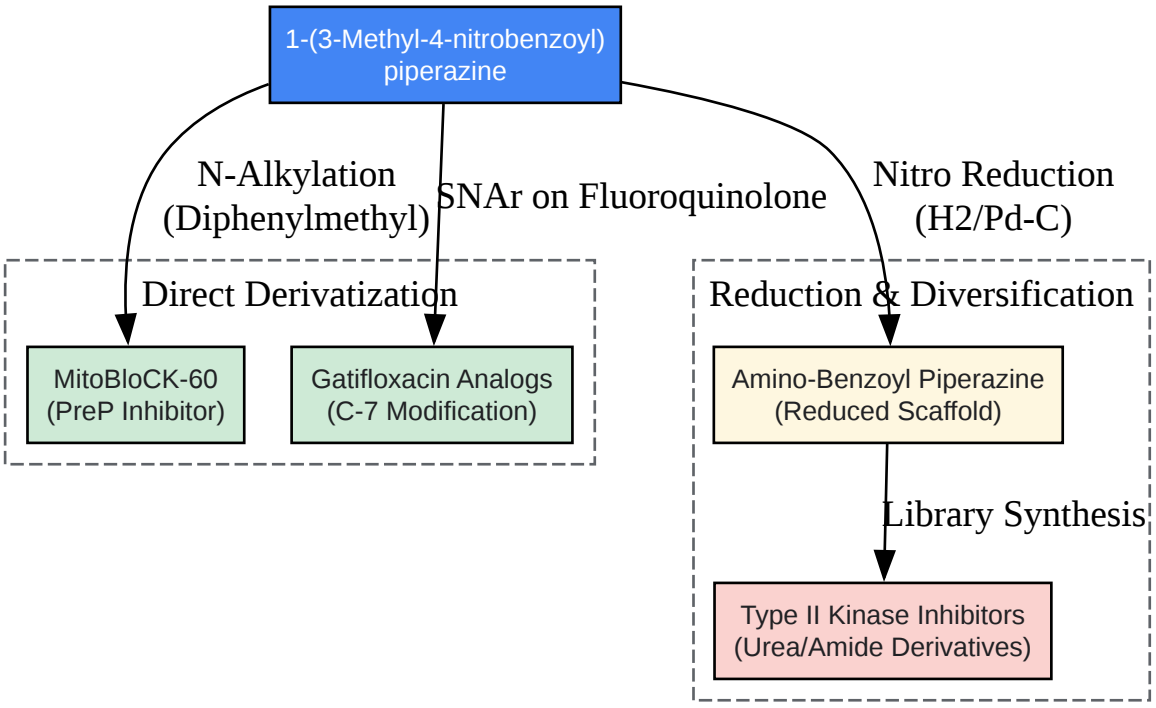

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Figure 2: Functional utility map of the scaffold in medicinal chemistry.

Analytical Characterization

To validate the integrity of the compound, the following spectral signatures must be confirmed:

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - 8.20 (d, 1H, Ar-H ortho to)
  - 7.65 (s, 1H, Ar-H ortho to Me)
  - 7.50 (d, 1H, Ar-H meta to)
  - 3.30–3.60 (m, 4H, Piperazine adjacent to amide)
  - 2.70–2.85 (m, 4H, Piperazine adjacent to amine)
  - 2.55 (s, 3H,)
- Mass Spectrometry (ESI+):
  - Calculated
  - Observed

Safety & Handling (MSDS Summary)

- Hazards: Irritating to eyes, respiratory system, and skin (H315, H319, H335). Nitroaromatics may possess genotoxic potential; handle in a fume hood.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

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- Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber.

References

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